

The Volatile World of (Z,Z)-4,7-Decadienol: A Technical Guide

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Compound of Interest

Compound Name: (Z,Z)-4,7-Decadienol

Cat. No.: B597570

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Abstract

(Z,Z)-4,7-Decadienol is a C10 unsaturated alcohol that functions as a significant volatile organic compound in various biological contexts. It is recognized as a component of certain floral fragrances, notably in orchids and the essential oil of *Acorus calamus*[1]. Its acetate ester, (Z,Z)-4,7-decadienyl acetate, plays a crucial role in insect chemical communication, serving as a key component of the sex pheromone for the lesser date moth, *Batrachedra amydraula*. This guide provides an in-depth technical overview of the role of **(Z,Z)-4,7-Decadienol** and its derivatives, focusing on their biological significance, the underlying signaling pathways, and the experimental methodologies used for their study. Quantitative data from relevant studies are presented, and detailed protocols for key experiments are provided to facilitate further research in this area.

Introduction

Volatile organic compounds (VOCs) are fundamental to the chemical language of many organisms, mediating interactions both within and between species. **(Z,Z)-4,7-Decadienol** and its related compounds, such as the aldehyde (Z,Z)-4,7-decadienal and the acetate ester (Z,Z)-4,7-decadienyl acetate, are pertinent examples of such semiochemicals. While the alcohol and aldehyde forms are found in plants, the acetate is a well-documented insect pheromone. Understanding the roles, biosynthesis, and perception of these molecules is critical for applications ranging from pest management to the development of novel fragrances and flavorings. This document serves as a comprehensive resource for researchers interested in the multifaceted biological functions of **(Z,Z)-4,7-Decadienol**.

Biological Roles and Significance

The biological significance of **(Z,Z)-4,7-Decadienol** and its derivatives spans from plant fragrances to insect chemical communication.

- **(Z,Z)-4,7-Decadienol**: This alcohol is a volatile component of acorus oil essential oil and has been identified as an uncommon fragrance in orchids[1]. Its role in plant-pollinator interactions or defense mechanisms is an area for further investigation.
- **(Z,Z)-4,7-Decadienal**: This aldehyde is the character impact compound in the oil of *Acorus calamus* L.[1]. Its potent aroma suggests a significant role in the plant's chemical profile, potentially as a defense compound or an attractant for specific herbivores or their predators.
- **(Z,Z)-4,7-Decadienyl acetate**: This ester is a critical component of the sex pheromone of the lesser date moth, *Batrachedra amydraula*, a significant pest of date palms. It functions as an attractant for male moths, guiding them to females for mating.

Quantitative Data

The following tables summarize quantitative data related to the biological activity of (Z,Z)-4,7-Decadienyl acetate as a component of the lesser date moth pheromone.

Table 1: Field Trapping Efficacy of a Pheromone Blend Containing (Z,Z)-4,7-Decadienyl Acetate for *Batrachedra amydraula*

Year	Peak Population Date	Peak Trap Catch (insects/trap)	Average Trap Catch (insects/trap)
2014	April 26	179.5	86.1
2015	April 6	261.5	124.5

Data from a study monitoring *B. amydraula* populations in date palm plantations using delta sticky traps baited with a female sex pheromone blend of Z-5-Decenyl acetate (40%), Z-5-Decen-1-ol (40%), and (Z,Z)-4,7-Decadienyl acetate (20%)[2].

Table 2: Effect of Trap Height on the Capture of Male *Batrachedra amydraula* Using a Pheromone Lure

Trap Height (meters)	Average Trap Catch (males/trap/week)	Total Males Captured (per season)
3	1.99 - 5.32	52.64
6	1.00 - 3.99	38.31

Data from a study evaluating the efficacy of pheromone lures for *B. amydraula* in Baghdad, Iraq. The lure contained a 1:2:2 ratio of (Z,Z)-4,7-decadien-1-yl acetate, Z5-decen-1-yl acetate, and Z5-decen-1-ol[3].

Table 3: Dose-Response of *Batrachedra amydraula* Males to Pheromone Lures

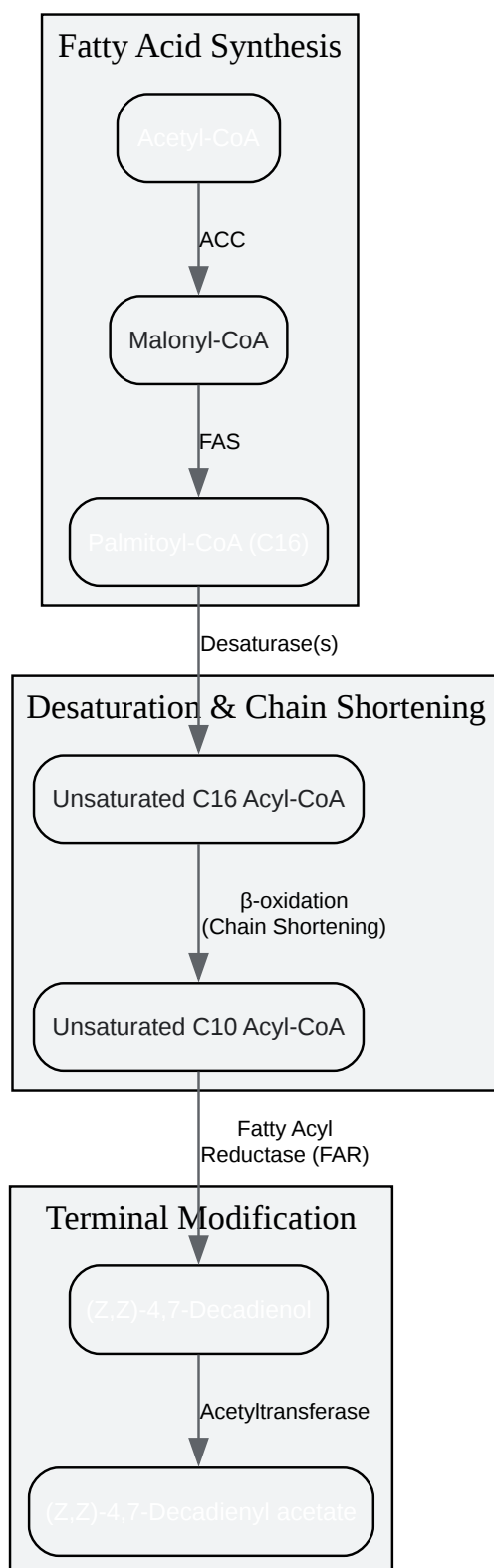
Lure Dosage	Relative Attractiveness	Optimal Use
1 mg	High	Monitoring
10 µg	High (imitates 'calling female')	Field studies of behavior

Data suggests that a 1 mg lure is optimal for monitoring purposes in pheromone traps for the lesser date moth[4][5].

Biosynthesis and Signaling Pathways

Putative Biosynthetic Pathway

The biosynthesis of C10-C18 unsaturated fatty acid-derived pheromones in moths typically involves a series of enzymatic steps starting from acetyl-CoA. While the specific pathway for **(Z,Z)-4,7-Decadienol** is not fully elucidated, a putative pathway can be proposed based on known moth pheromone biosynthesis. This process generally involves fatty acid synthesis, desaturation, chain-shortening, reduction, and in the case of the acetate, esterification.

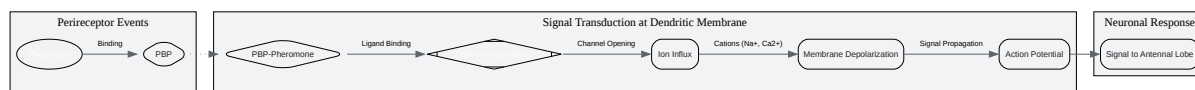


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Caption: Putative biosynthetic pathway for **(Z,Z)-4,7-Decadienol** and its acetate.

Olfactory Signaling Pathway

In insects, the detection of volatile compounds like pheromones is mediated by olfactory sensory neurons (OSNs) housed in sensilla, primarily on the antennae. The binding of a ligand to an olfactory receptor (OR) initiates a signal transduction cascade. Insect ORs are typically ligand-gated ion channels that form a heterodimer with a conserved co-receptor, Orco.



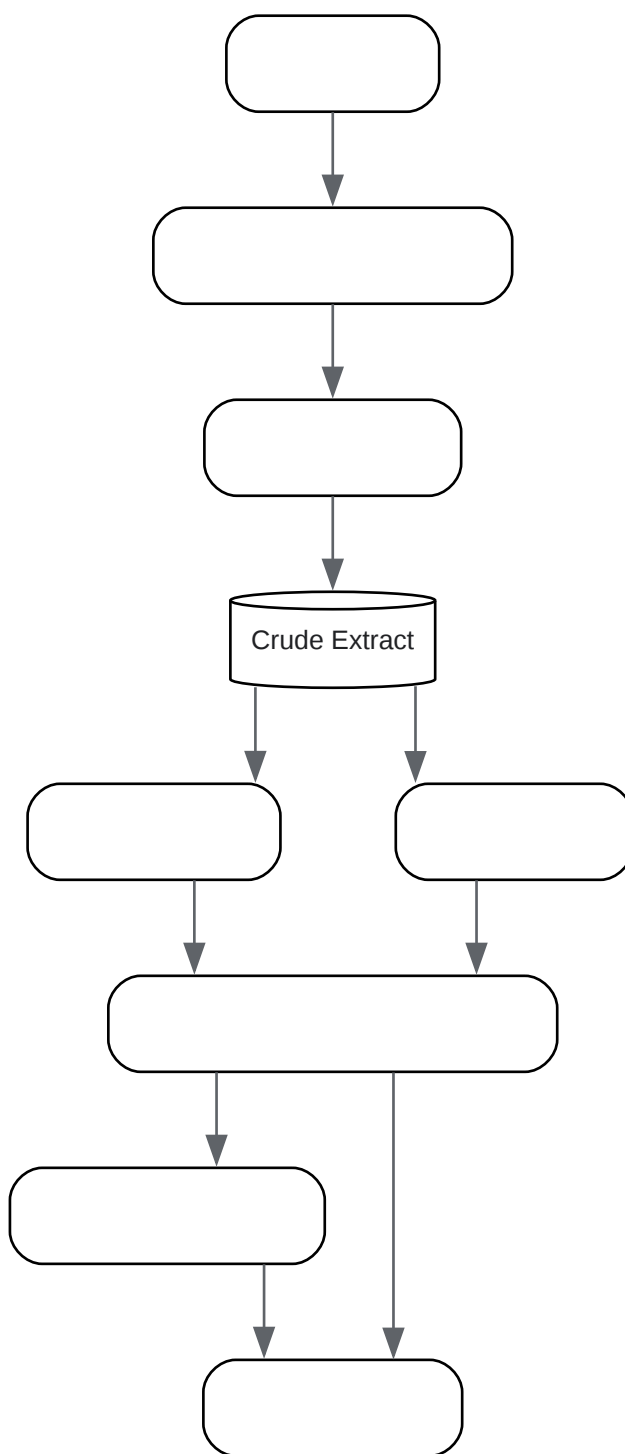
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Caption: General insect olfactory signaling pathway for pheromone reception.

Experimental Protocols

Pheromone Extraction and Identification Workflow

This workflow outlines the general procedure for identifying volatile semiochemicals from an insect source.



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Caption: Workflow for insect pheromone identification.

Detailed Protocol: Gas Chromatography-Electroantennographic Detection (GC-EAD)

Objective: To identify biologically active volatile compounds in a sample by measuring the antennal response of an insect to separated chemical components.

Materials:

- Gas chromatograph (GC) with a flame ionization detector (FID).
- Effluent splitter to direct the GC column outflow to both the FID and the EAD.
- Heated transfer line to the EAD preparation.
- Micromanipulators.
- Glass capillary electrodes.
- Electrolyte solution (e.g., saline solution appropriate for the insect).
- AC/DC amplifier.
- Data acquisition system.
- Live insect (e.g., male *Batrachedra amydraula*).
- Pheromone extract or synthetic standard solution.

Procedure:

- Antenna Preparation:
 - Anesthetize the insect by cooling.
 - Excise an antenna at the base.
 - Mount the antenna between two glass capillary electrodes filled with electrolyte solution. The recording electrode is placed at the distal end of the antenna, and the reference

electrode is inserted into the base.

- GC Setup:
 - Install an appropriate GC column (e.g., a non-polar or polar capillary column depending on the compounds of interest).
 - Set the GC oven temperature program to achieve good separation of the volatile compounds in the sample.
 - The effluent from the column is split, with one part going to the FID and the other to the EAD preparation via a heated transfer line.
- Data Acquisition:
 - Inject the sample into the GC.
 - Simultaneously record the FID signal and the amplified antennal signal (EAG).
 - An EAG response (a negative voltage deflection) that is time-correlated with an FID peak indicates that the compound eluting at that time is biologically active.
- Analysis:
 - Compare the retention times of the EAD-active peaks with the retention times of known standards to tentatively identify the active compounds.
 - Confirmation of identity is typically done by GC-MS.

Detailed Protocol: Synthesis of (Z,Z)-4,7-Decadienyl Acetate

This is a representative synthesis; specific reagents and conditions may be optimized.

Step 1: Synthesis of a suitable alkyne precursor.

- A multi-step synthesis is typically required to generate a C10 backbone with triple bonds at the 4 and 7 positions. This can be achieved through various coupling reactions known in

alkyne chemistry.

Step 2: Stereoselective reduction to the (Z,Z)-diene.

- The dialkyne is reduced to the corresponding (Z,Z)-diene using a catalyst that favors cis-alkene formation.
- Reaction: The dialkyne is dissolved in a suitable solvent (e.g., hexane or ethanol). Lindlar's catalyst (palladium on calcium carbonate poisoned with lead) is added. The reaction vessel is flushed with hydrogen gas and the reaction is stirred under a hydrogen atmosphere until the starting material is consumed (monitored by TLC or GC). The catalyst is then removed by filtration.

Step 3: Formation of **(Z,Z)-4,7-Decadienol**.

- The resulting (Z,Z)-diene may already be the target alcohol, or a terminal functional group may need to be converted to a primary alcohol.

Step 4: Acetylation to (Z,Z)-4,7-Decadienyl Acetate.

- Reaction: **(Z,Z)-4,7-Decadienol** is dissolved in an aprotic solvent (e.g., dichloromethane). Acetic anhydride and a catalytic amount of a base (e.g., pyridine) are added. The reaction is stirred at room temperature until the alcohol is consumed.
- Workup: The reaction is quenched with water, and the organic layer is separated, washed, dried, and concentrated. The final product is purified by column chromatography.

Conclusion

(Z,Z)-4,7-Decadienol and its derivatives are important volatile compounds with diverse biological roles. The acetate ester is a well-established sex pheromone component, making it a valuable target for the development of pest management strategies. The alcohol and aldehyde forms, found in plants, warrant further investigation to fully understand their ecological significance. The experimental protocols and pathway diagrams provided in this guide offer a framework for future research into these and other semiochemicals. Advances in analytical chemistry, molecular biology, and synthetic chemistry will continue to deepen our understanding of the complex world of chemical communication.

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